

Cell-based assay development with Adefovir Phosphate Triethylamine Salt

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Compound of Interest

Compound Name:	Adefovir Phosphate Triethylamine Salt
CAS No.:	1346603-45-9
Cat. No.:	B585400

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Application Note: Advanced Cell-Based Assay Development for **Adefovir Phosphate Triethylamine Salt**

Executive Summary

This guide details the protocol development for **Adefovir Phosphate Triethylamine Salt** (CAS 1346603-45-9), distinct from the clinical prodrug Adefovir Dipivoxil. Chemically, this compound represents the monophosphate form (PMEA-p) of the acyclic nucleoside phosphonate Adefovir, solubilized with triethylamine (TEA) for enhanced aqueous stability.

Critical Scientific Context: Unlike Adefovir Dipivoxil, which is designed for passive membrane permeability, Adefovir Phosphate TEA Salt is highly polar and negatively charged (containing a phosphono-phosphate anhydride bond). It does not passively cross the plasma membrane. Therefore, this compound is primarily used in drug delivery research (e.g., LNP encapsulation), mechanistic bypass assays (skipping the first phosphorylation step), and as a bioanalytical reference standard for intracellular metabolites.

This application note focuses on developing a "Kinase Bypass" Cell-Based Assay using HepG2.2.15 cells to evaluate the efficacy of delivery systems or to profile the downstream metabolic conversion to the active diphosphate species.

Scientific Mechanism & Compound Profiling

The Metabolic Bottleneck

Adefovir (PMEA) acts as an AMP analog. Its bioactivation requires two phosphorylation steps by host cellular kinases.

- PMEA

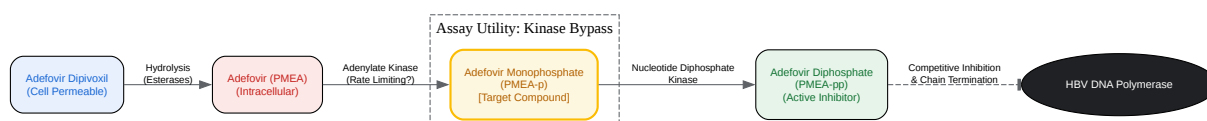
PMEA-p (Adefovir Monophosphate): Catalyzed by Adenylate Kinase (AK). This is often the rate-limiting step for many nucleotide analogs.

- PMEA-p

PMEA-pp (Adefovir Diphosphate): The active chain terminator that inhibits HBV Polymerase. [\[1\]](#)

Adefovir Phosphate TEA Salt allows researchers to introduce the intermediate (PMEA-p) directly, provided a delivery method (transfection/electroporation) is used.

Pathway Visualization



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Caption: Metabolic activation pathway of Adefovir. The Target Compound (PMEA-p) bypasses the first kinase step.

Experimental Protocol: Intracellular Delivery & Efficacy Assay

Objective: To determine the antiviral efficacy (EC50) of Adefovir Phosphate TEA Salt when delivered via lipid transfection, comparing it to the free uptake of Adefovir Dipivoxil.

Reagents & Materials

Reagent	Specification	Storage
Adefovir Phosphate TEA Salt	CAS 1346603-45-9; >98% Purity	-20°C (Desiccated)
Adefovir Dipivoxil	Positive Control (Permeable)	-20°C
HepG2.2.15 Cells	Stably transfected with HBV genome	Liquid N2
Transfection Reagent	Lipofectamine 3000 or LNP Formulation	4°C
qPCR Master Mix	TaqMan™ Fast Advanced	-20°C
CCK-8 Reagent	Cell Counting Kit-8 (Cytotoxicity)	4°C

Compound Preparation

The TEA salt form confers high water solubility compared to the parent acid.

- Stock Solution: Dissolve Adefovir Phosphate TEA Salt in nuclease-free water or PBS (pH 7.4) to a concentration of 10 mM.
 - Note: Do not use DMSO if encapsulating in lipid nanoparticles, as DMSO can disrupt lipid bilayers.
 - Stability: Aliquot and store at -20°C. Avoid freeze-thaw cycles (hydrolysis risk of the anhydride bond).
- Working Solutions: Dilute in Opti-MEM™ (serum-free) for transfection complexation.

Cell Culture & Treatment Workflow

Step 1: Seeding

- Seed HepG2.2.15 cells in 96-well plates at 2×10^4 cells/well in DMEM + 10% FBS.
- Incubate for 24 hours at 37°C, 5% CO₂ to allow attachment.

Step 2: Transfection / Treatment (Day 0)

- Group A (Naked Drug Control): Add Adefovir Phosphate TEA Salt directly to media (0.01 – 100 µM). Expected Result: No/Low efficacy due to impermeability.
- Group B (Transfection Delivery):
 - Mix 10 mM stock with Transfection Reagent (e.g., 0.3 µL Lipofectamine/well) in Opti-MEM.
 - Incubate 15 min at RT to form complexes.
 - Add complexes to cells (Final conc: 0.01 – 10 µM).
- Group C (Positive Control): Add Adefovir Dipivoxil (dissolved in DMSO) directly to media.

Step 3: Incubation

- Incubate cells for 72 to 96 hours.
- Optional: Perform a media change at 48 hours, refreshing the drug/complexes if studying long-term suppression.

Step 4: Sample Collection

- Supernatant: Collect 100 µL for HBV DNA Extraction (Viral Load).
- Cell Lysate (Optional): Wash cells with cold PBS and lyse with 70% Methanol for LC-MS/MS analysis of intracellular PMEAs.
- Cell Viability: Add 10 µL CCK-8 reagent to the remaining cells/media. Incubate 2 hours and read OD450.

Analytical Readouts

HBV DNA Quantification (qPCR)

- Extraction: Use a viral DNA extraction kit (e.g., QIAamp MinElute).
- Primers: Target the HBV S-gene or Core gene.
 - Forward: 5'-CCTGGTTATCGCTGGATGTGT-3'
 - Reverse: 5'-GGACAAACGGGCAACATACC-3'
 - Probe: FAM-5'-CTGCGGCGTTTTATCAT-3'-MGB
- Calculation: Plot Log10(HBV Copies/mL) vs. Log10(Drug Concentration). Calculate EC50 using a 4-parameter logistic regression.

Intracellular Metabolism (LC-MS/MS)

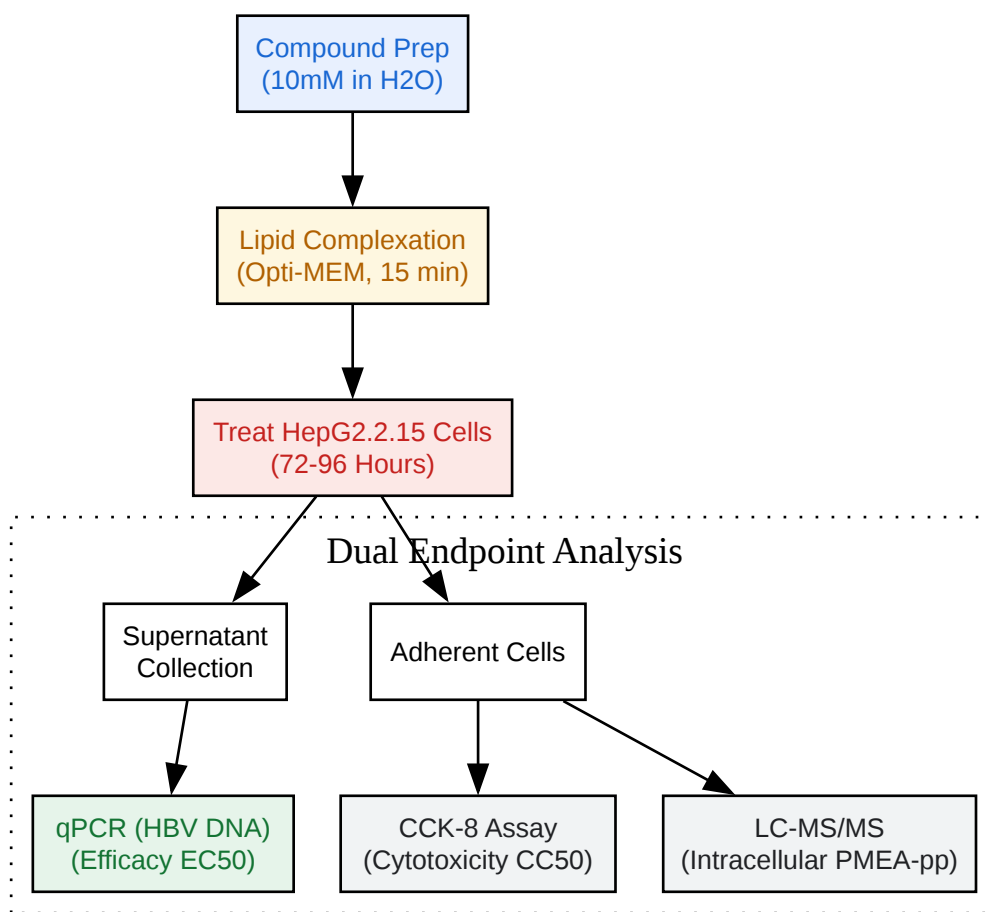
To validate that the delivered Adefovir Phosphate (PMEA-p) was converted to the active Diphosphate (PMEA-pp).

- Column: Anion Exchange (SAX) or Porous Graphitic Carbon (Hypercarb). Standard C18 will not retain these polar compounds.
- Mobile Phase: Ammonium Bicarbonate (pH 10) / Acetonitrile gradient.
- Transitions (MRM):
 - PMEA-pp: m/z 432
112 (Adenine fragment).
 - PMEA-p: m/z 352
112.

Data Interpretation & Troubleshooting

Observation	Interpretation	Action
High EC50 in "Naked" Group A	Confirms the compound is impermeable (Salt form).	Validates the assay system integrity; use as negative control.
Low EC50 in "Transfected" Group B	Successful intracellular delivery and conversion to PMEA-pp.	Calculate "Delivery Efficiency" relative to Dipivoxil control.
High Cytotoxicity (CCK-8)	Lipid toxicity or mitochondrial polymerase inhibition.	Reduce transfection reagent volume; check mitochondrial DNA levels.
No PMEA-pp detected by MS	Failure of Nucleotide Diphosphate Kinase or degradation.	Ensure cell lysis is rapid and performed on ice; add phosphatase inhibitors.

Assay Workflow Diagram



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Caption: Step-by-step workflow for the transfection-based efficacy assay.

References

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Sources

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